

Personal protective equipment for handling Sodium 2-oxopropanoate-13C

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Compound of Interest

Compound Name: Sodium 2-oxopropanoate-13C

Cat. No.: B039579

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Essential Safety and Handling Guide for Sodium 2-oxopropanoate-13C

This guide provides immediate and essential safety and logistical information for handling **Sodium 2-oxopropanoate-13C** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification:

- Product Name: **Sodium 2-oxopropanoate-13C**
- Synonyms: Sodium Pyruvate-13C
- CAS Number: 124052-04-6[1]

Hazard Identification and Classification

Sodium 2-oxopropanoate-13C is classified as a substance that can cause serious eye irritation and may cause an allergic skin reaction.[1][2][3][4]

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[1][2][4]
- H319: Causes serious eye irritation.[1][2][4]

GHS Precautionary Statements:

- Prevention: P261, P264, P272, P280[1][2]
- Response: P302+P352, P305+P351+P338, P362+P364[1]
- Disposal: P501[1][2]

Hazard Class	GHS Category	Signal Word	Pictogram
Serious Eye Damage/Irritation	2A / 2	Warning	
Skin Sensitization	1, 1A, 1B	Warning	

Personal Protective Equipment (PPE)

To ensure safety while handling **Sodium 2-oxopropanoate-13C**, the following personal protective equipment is mandatory.

Protection Type	Specification
Eye Protection	Safety goggles with side-shields.[1]
Hand Protection	Protective gloves (e.g., PVC).
Skin and Body Protection	Impervious clothing, overalls, and a lab coat should be worn to prevent skin exposure.[1]
Respiratory Protection	A suitable respirator should be used when handling powders or in areas with inadequate ventilation.[1]

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin and eyes.[5]

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use in a well-ventilated area, preferably with a local exhaust ventilation system.
- Do not eat, drink, or smoke in handling areas.
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Storage:

- Keep containers tightly closed in a dry and well-ventilated place.[\[3\]](#)
- Recommended storage is refrigerated at 2-8°C.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Emergency Procedures and First Aid

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][6]
Skin Contact	Remove contaminated clothing.[6] Wash off immediately with plenty of soap and water.[1][2] If skin irritation or a rash occurs, get medical advice.[2]
Inhalation	Move the exposed person to fresh air.[2][6] If breathing is difficult, give oxygen.[6] If not breathing, give artificial respiration.[2][6] Seek medical attention.[6]
Ingestion	Do NOT induce vomiting.[1][6] Wash out mouth with water.[1] Give one or two glasses of water to drink if the person is conscious.[6] Seek immediate medical attention.[1][6]

Spill and Disposal Plan

Accidental Release Measures:

- Personal Precautions: Wear full personal protective equipment, including respiratory protection.[1] Evacuate personnel to a safe area.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Sweep up the material and place it in a suitable, closed container for disposal.[3][6] Avoid generating dust. Clean the spill area with water.[7]

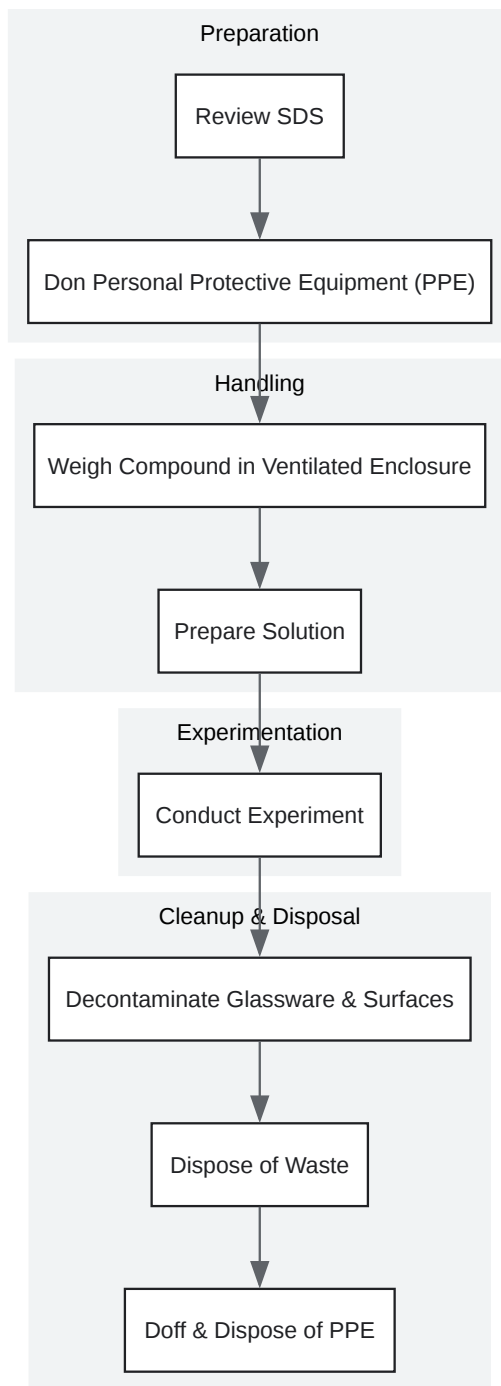
Disposal:

- Dispose of the contents and container in accordance with local, regional, and national regulations.^{[1][2]}
- Consult with a licensed professional waste disposal service.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Sodium 2-oxopropanoate-13C** in a laboratory setting, from preparation to disposal.

Workflow for Handling Sodium 2-oxopropanoate-13C



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Caption: Standard laboratory workflow for **Sodium 2-oxopropanoate-13C**.

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